

# A Technical Guide to Azido-PEG4-Boc: Properties, Applications, and Protocols

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## Compound of Interest

Compound Name: Azido-PEG4-Boc

Cat. No.: B605861

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For researchers and professionals in drug development and chemical biology, bifunctional linkers are indispensable tools. Among these, **Azido-PEG4-Boc** stands out for its utility in bioconjugation, proteomics, and the development of novel therapeutic modalities like Proteolysis Targeting Chimeras (PROTACs). This guide provides an in-depth overview of **Azido-PEG4-Boc**, focusing on its chemical properties, common applications, and detailed experimental considerations.

Due to the ambiguity of the term "**Azido-PEG4-Boc**," this guide will focus on a common and representative derivative, 11-Azido-3,6,9-trioxaundecan-1-amine, Boc protected (also referred to as **Azido-PEG4-Boc-Amine**). This compound features a tetraethylene glycol (PEG4) spacer, an azide group for click chemistry, and a Boc-protected amine for subsequent reactions.

## Core Properties and Derivatives

The fundamental characteristics of **Azido-PEG4-Boc-Amine** are summarized below. It is important to note that various derivatives exist where the amine is replaced by other functional groups. A comparison with other common **Azido-PEG4-Boc** derivatives is also provided.

Property	Azido-PEG4-Boc-Amine
CAS Number	940951-99-5[1][2]
Molecular Formula	C15H30N4O6[1][2]
Molecular Weight	362.43 g/mol [1][2]
Appearance	Liquid or solid
Purity	Typically >95%
Storage Conditions	-20°C for long-term storage

Table 1: Physicochemical Properties of **Azido-PEG4-Boc-Amine**

Derivative Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
N-(Azido-PEG3)-N-Boc-PEG4-acid	2112731-95-8	C24H46N4O11	566.65[3]
N-(Azido-PEG4)-N-Boc-PEG3-t-butyl ester	2093152-85-1	C28H54N4O11	622.76[4]
N-(Azido-PEG4)-N-Boc-PEG4-t-butyl ester	2112737-20-7	C30H58N4O12	666.8[5]
N-(Azido-PEG4)-N-Boc-PEG4-NHS ester	2112731-96-9	Not specified	Not specified

Table 2: Common Derivatives of **Azido-PEG4-Boc**

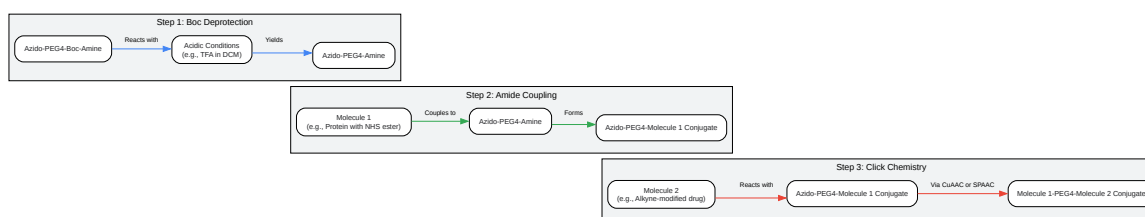
## Experimental Protocols and Applications

**Azido-PEG4-Boc** is primarily utilized as a heterobifunctional linker. The azide group allows for covalent ligation to alkyne- or cyclooctyne-containing molecules via copper-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC),

respectively. The Boc-protected amine, after deprotection, can be coupled to carboxylic acids, activated esters, or other electrophiles.

## Key Experimental Workflow: Bioconjugation

A typical experimental workflow involving **Azido-PEG4-Boc** for bioconjugation is depicted below. This process involves the deprotection of the Boc group, followed by coupling to a molecule of interest, and finally, conjugation to a second molecule via click chemistry.

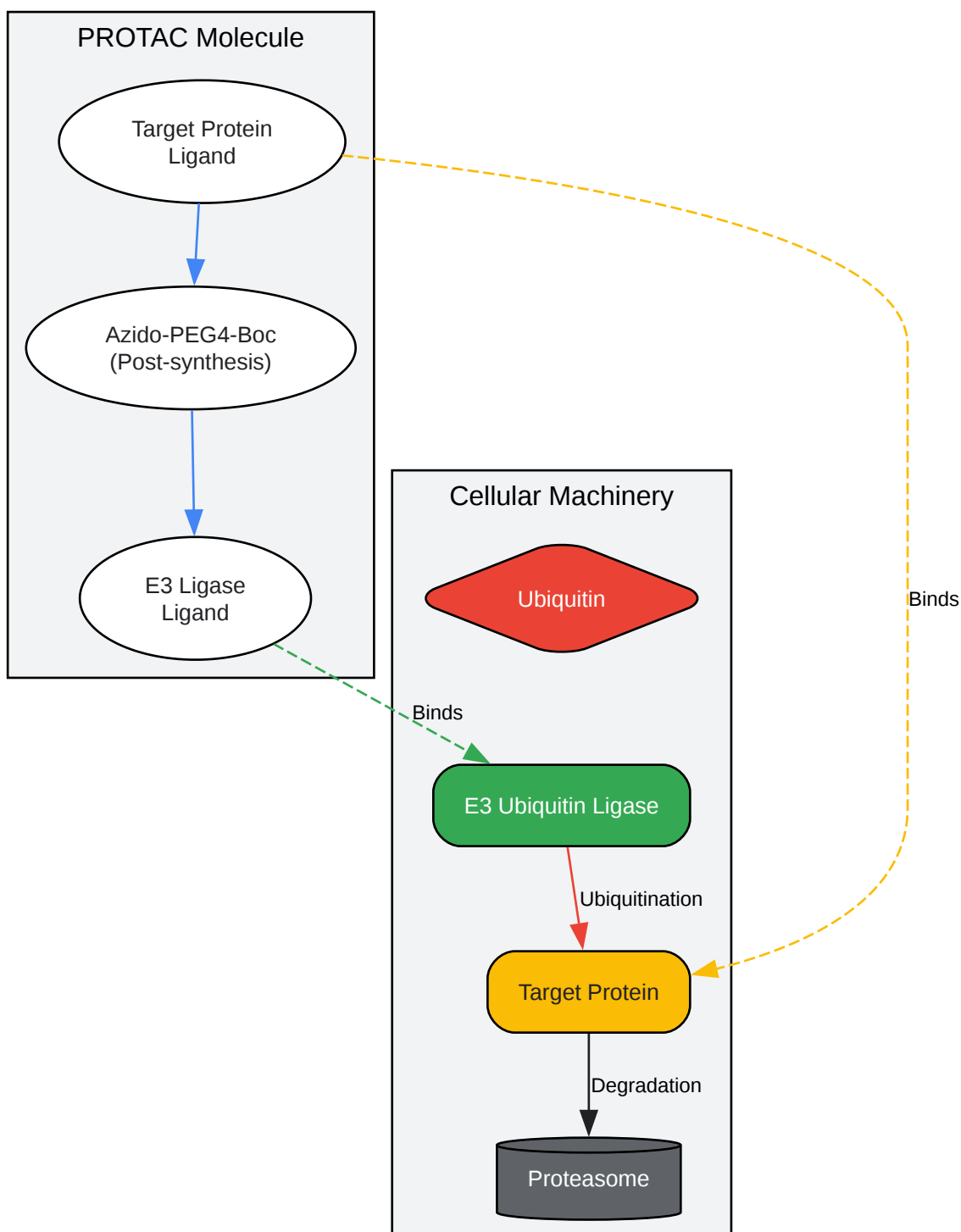


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Caption: General workflow for bioconjugation using **Azido-PEG4-Boc-Amine**.

## Signaling Pathway Context: PROTAC Development

In the context of drug development, **Azido-PEG4-Boc** linkers are instrumental in the synthesis of PROTACs. A PROTAC is a heterobifunctional molecule that simultaneously binds to a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. The PEG linker serves to connect the target-binding ligand and the E3 ligase-binding ligand with an optimal length and flexibility.



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Caption: Role of a PEG linker in the mechanism of action of a PROTAC.

## Concluding Remarks

**Azido-PEG4-Boc** and its derivatives are versatile and powerful tools in modern chemical biology and drug discovery. Their well-defined structure, solubility-enhancing PEG spacer, and orthogonal reactive handles make them ideal for constructing complex biomolecular conjugates and innovative therapeutic agents. The information and protocols outlined in this guide provide a solid foundation for researchers and scientists to effectively utilize these linkers in their work. As the field of targeted protein degradation and bioconjugation continues to evolve, the importance of well-characterized linkers like **Azido-PEG4-Boc** will undoubtedly grow.

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## References

- 1. precisepeg.com [precisepeg.com]
- 2. glycomindsynth.com [glycomindsynth.com]
- 3. precisepeg.com [precisepeg.com]
- 4. precisepeg.com [precisepeg.com]
- 5. N-(Azido-PEG4)-N-Boc-PEG4-t-butyl ester, 2112737-20-7 | BroadPharm [broadpharm.com]
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